

Technical Support Center: Optimizing Flow Rates in C-Flex® Tubing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C-Flex

Cat. No.: B1167309

[Get Quote](#)

This technical support center is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing flow rates and troubleshooting common issues encountered with **C-Flex®** tubing in experimental setups.

Frequently Asked Questions (FAQs)

Q1: What is **C-Flex®** tubing and why is it used in biopharmaceutical applications?

A1: **C-Flex®** is a unique, patented thermoplastic elastomer (TPE) tubing specifically designed for the critical demands of the pharmaceutical and biopharmaceutical industries.[1][2] It is widely used for fluid processing due to its excellent heat sealing and sterile welding capabilities.[3][4][5] **C-Flex®** is a lower-cost alternative to silicone for many biopharma applications, including fluid, buffer/media, and solvent transport, single-use assemblies, and peristaltic pump applications.[6] It is formulated to meet the standards of the biopharmaceutical industry and is quality tested before release.[1][3]

Q2: What are the different formulations of **C-Flex®** tubing available?

A2: **C-Flex®** tubing is available in several formulations to suit various applications:

- **C-Flex® 072:** An opaque tubing ideal for peristaltic pump applications and situations where light sensitivity is a concern.[4][5][7][8] It is a high-performance option that excels in pump life.[9]

- **C-Flex® 082 and 374:** These are translucent formulations that allow for fluid flow visibility.[4][5][7][8] **C-Flex® 374** is a versatile, general-purpose TPE tubing that provides a cost-effective solution for routine needs.[9]
- **C-Flex® Braided:** This formulation combines a polyester fiber reinforcement with **C-Flex® 082** material for applications requiring higher pressure capabilities than non-reinforced thermoplastic tubing can handle.[4][5][7][8][10]
- **C-Flex® ULTRA:** A high-performance tubing with very low spallation, exceptional pump life, and a smooth outer surface that reduces wear on pump heads.[11]

Q3: How should **C-Flex®** tubing be sterilized?

A3: The recommended method of sterilization for all **C-Flex®** thermoplastic materials is radiation (gamma or X-ray).[3][4][12] While **C-Flex®** can also be sterilized by autoclave and ETO, repeated autoclaving will cause the tubing to deteriorate.[1][3][4][12]

Q4: What is the chemical compatibility of **C-Flex®** tubing?

A4: **C-Flex®** tubing has good chemical resistance to dilute/weak and strong/concentrated acids and bases, as well as salts.[1][2][7] However, it is generally not recommended for use with alcohols and organic solvents.[1][2] For critical applications, it is essential to conduct specific tests to ensure compatibility with the fluids being used.[13][14]

Troubleshooting Guides

Issue 1: Inconsistent or Fluctuating Flow Rate

Q: My peristaltic pump is delivering an inconsistent flow rate. What are the possible causes and how can I fix it?

A: Inconsistent flow rates in a peristaltic pump system can be attributed to several factors. Here is a step-by-step guide to troubleshoot this issue:

- **Check Tubing and Pump Head Compatibility:** Ensure the tubing size (inner diameter and wall thickness) is appropriate for your pump head.[15] Using tubing that is too large can cause wrinkling and excessive wear, leading to premature failure and inconsistent flow.[15]

- **Inspect for Tubing Wear:** Over time, the elasticity of the tubing can decrease, leading to a reduced flow rate.[\[16\]](#) Regularly inspect the tubing for signs of wear, such as flattening, cracking, or discoloration, and replace it as needed.
- **Verify Pump Calibration:** It is crucial to calibrate your pump system periodically.[\[16\]](#) You can verify the flow rate using a flow meter or by employing gravimetric or volumetric methods to measure the collected fluid over a specific period.[\[16\]](#)
- **Manage System Pressure:** High backpressure can significantly reduce tubing life and cause flow rate inconsistencies.[\[17\]](#) Minimize pressure by ensuring downstream tubing is not unnecessarily restrictive and consider using a pressure relief valve if the system pressure exceeds the tubing's recommended working pressure.[\[15\]](#)
- **Address Pulsation:** Peristaltic pumps naturally produce a pulsatile flow.[\[16\]](#) If a smooth, consistent flow is critical for your application, consider using a pulsation dampener.[\[16\]](#)

Issue 2: Tubing Degradation or Failure

Q: The **C-Flex®** tubing in my setup is degrading prematurely. What could be the cause?

A: Premature tubing degradation is often a sign of incompatibility or improper use. Consider the following:

- **Chemical Incompatibility:** Double-check the chemical compatibility of **C-Flex®** with the fluid being pumped.[\[13\]](#)[\[14\]](#) Even minor effects from chemicals can lead to softening, loss of strength, or swelling over time, especially with continuous use.[\[13\]](#)
- **Temperature Effects:** The operating temperature can affect the tubing's properties. As the temperature increases, the pressure-bearing capacity of the tubing decreases.[\[15\]](#) Ensure your operating temperature is within the recommended range for **C-Flex®** (-45°C to 135°C or -50°F to 275°F).[\[3\]](#)[\[8\]](#)
- **Incorrect Sterilization:** As mentioned, repeated autoclaving can damage **C-Flex®** tubing.[\[3\]](#) [\[4\]](#)[\[12\]](#) Stick to the recommended sterilization methods like gamma irradiation.
- **Excessive Pump Speed:** Higher rotor speeds increase the flow rate but also accelerate tubing wear.[\[16\]](#) Operate the pump at the lowest speed that still achieves your desired flow

rate to maximize tubing life.

Data Presentation

Table 1: **C-Flex®** Tubing Formulations - Key Properties

Formulation	Key Features	Primary Applications	Sterilization Methods
C-Flex® 072	Opaque, prolonged pump life[4][9]	Peristaltic pumps, light-sensitive applications[4][5][7][8]	Gamma, X-ray, Autoclave, ETO[3][4][18]
C-Flex® 374	Translucent, cost-effective, general purpose[9]	Fluid flow visibility, general fluid handling[4][7][9]	Gamma, X-ray, Autoclave, ETO[3][4][18]
C-Flex® Braided	Reinforced for higher pressure[4][5][7][8][10]	High-pressure fluid transfer[6]	Gamma, X-ray, Autoclave, ETO
C-Flex® ULTRA	Very low spallation, exceptional pump life[11]	Single-use assemblies, pumping, process filling[11]	Gamma, Autoclave, ETO

Table 2: **C-Flex®** 374 Working and Burst Pressure

Inner Diameter (in)	Outer Diameter (in)	Wall Thickness (in)	Working Pressure (psi at 19°C)	Burst Pressure (psi at 19°C)
1/16	1/8	1/32	30	90
1/8	1/4	1/16	25	75
3/16	5/16	1/16	20	60
1/4	3/8	1/16	15	45
3/8	5/8	1/8	15	45
1/2	3/4	1/8	10	30

Note: The values listed for working and burst pressures are derived from tests on unsterilized tubing. Factors like sterilization, temperature, and chemical compatibility will reduce the tubing's ability to withstand pressure. Users should conduct tests simulating their application conditions.[\[4\]](#)[\[7\]](#)[\[19\]](#)

Table 3: Chemical Compatibility of **C-Flex®** Tubing

Chemical	Compatibility Rating
Acids (Dilute/Weak)	A - Excellent [1] [2] [7]
Acids (Strong/Concentrated)	A - Excellent [1] [2] [7]
Bases (Dilute/Weak)	A - Excellent [1] [2] [7]
Bases (Strong/Concentrated)	A - Excellent [1] [2] [7]
Salts	A - Excellent [1] [2] [7]
Alcohols	D - Not Recommended [1] [2] [7]
Organic Solvents	D - Not Recommended [1] [2] [7]
Oil/Water Emulsions	C - Test Before Using [1] [2] [7]

Rating Scale: A = Excellent (no effect), B = Good (minor effect), C = Fair (moderate effect, not for continuous use), D = Severe effect (not recommended).[\[13\]](#)[\[14\]](#)

Experimental Protocols

Protocol 1: Determining Optimal Flow Rate and Tubing Life


Objective: To determine the optimal pump speed for a desired flow rate while maximizing the operational life of the **C-Flex®** tubing.

Methodology:

- System Setup:
 - Install a new, pre-sterilized segment of **C-Flex®** tubing into the peristaltic pump head according to the manufacturer's instructions.


- Connect the tubing to the fluid source and the receiving vessel.
- If precise flow measurement is required, incorporate a calibrated flow meter downstream of the pump.
- Flow Rate Calibration:
 - Set the pump to a low speed (e.g., 10% of maximum RPM).
 - Pump the fluid into a graduated cylinder or onto a tared balance for a set period (e.g., 1 minute).
 - Calculate the flow rate (mL/min).
 - Repeat this process at increasing pump speeds (e.g., 20%, 30%,... 100% RPM) to generate a flow rate curve for your specific setup.
- Tubing Life Assessment:
 - Based on the calibration curve, select the lowest pump speed that achieves the target flow rate.
 - Run the pump continuously at this speed.
 - Periodically (e.g., every 4-8 hours), stop the pump and inspect the tubing for signs of wear (kinking, flattening, cracking).
 - Also, re-measure the flow rate to check for any drop-off over time.[\[17\]](#)
 - Continue the test until the tubing fails or the flow rate drops below an acceptable tolerance. The total run time is the effective tubing life under those conditions.

Mandatory Visualization

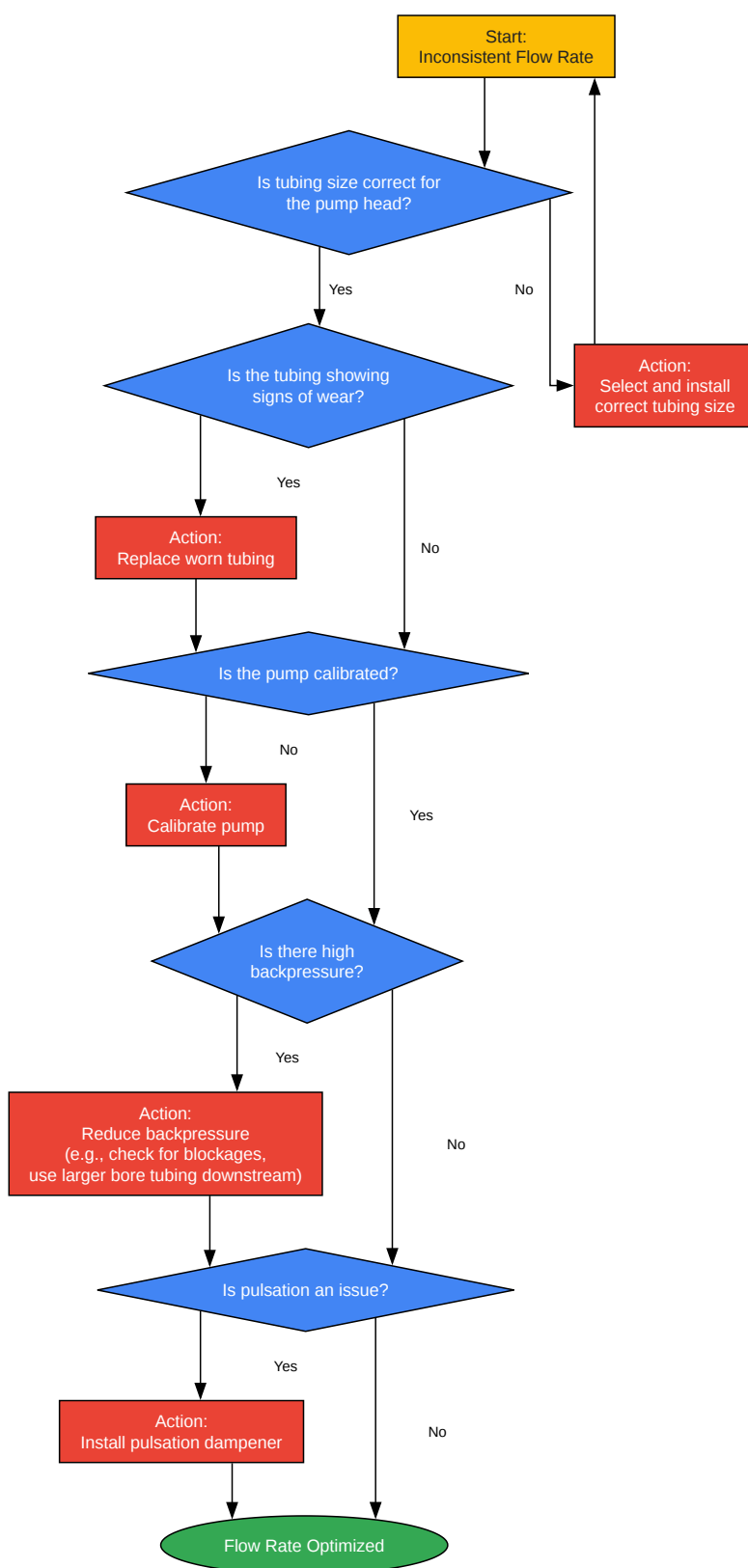

[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for inconsistent flow rates.

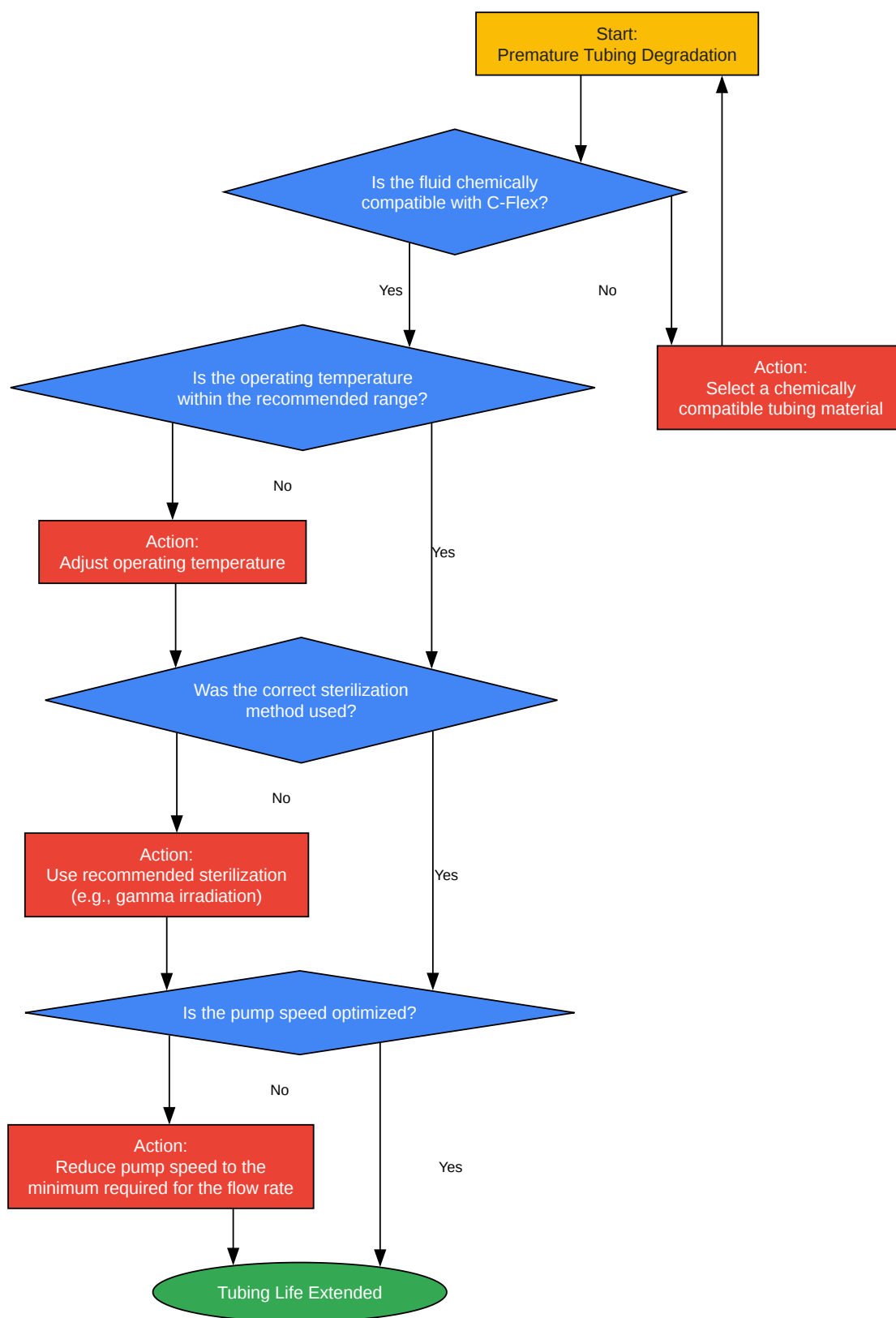

[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for premature tubing degradation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sani-techwest.com [sani-techwest.com]
- 2. collyflowtech.se [collyflowtech.se]
- 3. labfriendcoredataprod.blob.core.windows.net [labfriendcoredataprod.blob.core.windows.net]
- 4. biopharm.saint-gobain.com [biopharm.saint-gobain.com]
- 5. benchmarkproducts.com [benchmarkproducts.com]
- 6. Bioprocess Tubing: Choosing the Best Fit [pro-analytics.net]
- 7. aseptic-group.com [aseptic-group.com]
- 8. accuflowsystems.com [accuflowsystems.com]
- 9. biopharm.saint-gobain.com [biopharm.saint-gobain.com]
- 10. biopharmadynamics.co.uk [biopharmadynamics.co.uk]
- 11. sani-techwest.com [sani-techwest.com]
- 12. medical.saint-gobain.com [medical.saint-gobain.com]
- 13. C-FLEX® – Chemical Compatibility Chart [blog.darwin-microfluidics.com]
- 14. envcoglobal.com [envcoglobal.com]
- 15. innovapure.com [innovapure.com]
- 16. globalpumps.com.au [globalpumps.com.au]
- 17. 14-step guide to choosing peristaltic pump tubing for your application [pctflow.com]
- 18. biopharm.saint-gobain.com [biopharm.saint-gobain.com]
- 19. C-Flex® biopharmaceutical tubing is the original patented thermoplastic elastomer tubing [qbd.co.kr]
- To cite this document: BenchChem. [Technical Support Center: Optimizing Flow Rates in C-Flex® Tubing]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1167309#optimizing-flow-rates-in-c-flex-tubing>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com